

Personal protective equipment for handling dCeMM1

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Compound of Interest

Compound Name: dCeMM1

Cat. No.: B6126247

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Essential Safety and Handling Guide for dCeMM1

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for the handling and disposal of **dCeMM1**, a molecular glue degrader used in research. Given the limited availability of specific safety data for **dCeMM1**, a cautious approach is mandated. The following procedures are based on best practices for handling novel chemical compounds with unknown toxicity.

Personal Protective Equipment (PPE)

Due to the absence of comprehensive toxicological data for **dCeMM1**, stringent personal protective measures are required to minimize exposure. The following table summarizes the recommended PPE for all procedures involving this compound.

Protection Type	Required Equipment	Specifications & Rationale
Eye & Face Protection	Safety Goggles or Face Shield	Must be worn at all times when handling dCeMM1 in solid or solution form to protect against splashes and airborne particles. A face shield is recommended when handling larger quantities.
Hand Protection	Chemical-Resistant Gloves (Nitrile)	Double-gloving is recommended. Inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if contamination occurs.
Body Protection	Laboratory Coat	A fully buttoned lab coat must be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Fume Hood	All handling of solid dCeMM1 and preparation of solutions must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.

Experimental Protocols: Safe Handling and Disposal

The following step-by-step guidance is designed to ensure the safe handling of **dCeMM1** throughout the experimental workflow, from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- **dCeMM1** is a solid, white to off-white powder.[\[1\]](#)

- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Recommended storage for the powder is at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]

2. Preparation of Stock Solutions:

- **dCeMM1** is soluble in DMSO and 0.1N NaOH(aq).^[2]
- All weighing of the solid compound and preparation of solutions must be performed in a chemical fume hood.
- Use appropriate PPE as detailed in the table above.
- Avoid generating dust.
- Tightly cap all solutions and label them clearly with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- Conduct all experiments involving **dCeMM1** in a well-ventilated area, preferably within a fume hood.
- Avoid direct contact with skin and eyes. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Do not eat, drink, or smoke in the laboratory.

4. Disposal Plan:

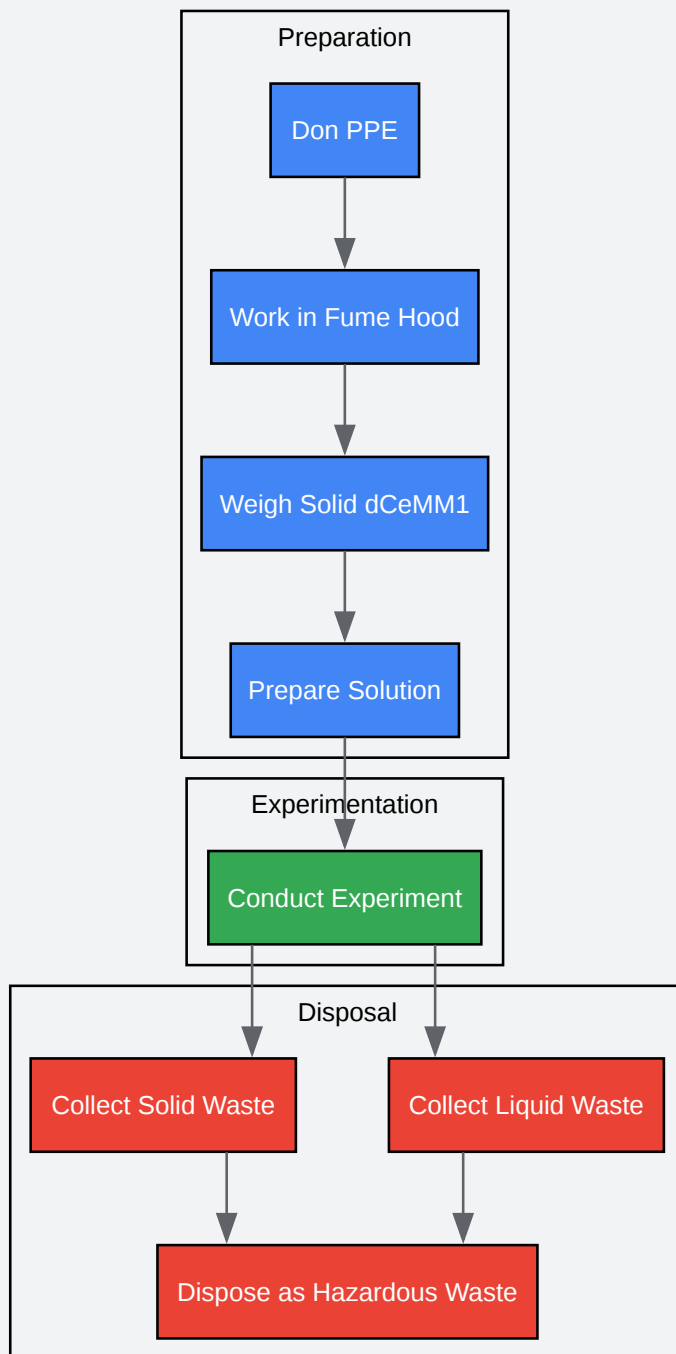
- Solid Waste: Dispose of any unused solid **dCeMM1** and any lab materials (e.g., weigh boats, contaminated gloves, pipette tips) as hazardous chemical waste in a designated, sealed container.
- Liquid Waste: Collect all liquid waste containing **dCeMM1** in a clearly labeled, sealed hazardous waste container. Do not pour **dCeMM1** solutions down the drain.

- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling of dCeMM1

The following diagram outlines the critical steps for safely managing **dCeMM1** in a laboratory setting.

Safe Handling and Disposal Workflow for dCeMM1

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Caption: Workflow for the safe handling of **dCeMM1** from preparation to disposal.

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References

- 1. axonmedchem.com [axonmedchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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